

Personal protective equipment for handling Bzl-Gln-Ome HCl

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Compound of Interest

Compound Name: Bzl-Gln-Ome HCl

Cat. No.: B1425542

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Essential Safety and Handling Guide for Bzl-Gln-Ome HCl

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **Bzl-Gln-Ome HCl** (Benzyl-L-glutamine methyl ester hydrochloride). This document provides immediate access to critical safety information and operational protocols to ensure a safe laboratory environment.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Bzl-Gln-Ome HCl**. This information is essential for accurate experimental planning and risk assessment.

Property	Value	Reference
Chemical Name	N-Benzyl-L-glutamine methyl ester hydrochloride	[1]
Synonyms	Bzl-L-Gln-OMe·HCl	[1]
CAS Number	402929-52-6	[1]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₃ ·HCl	[1]
Molecular Weight	286.79 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	125-132 °C	[1]
Purity	≥ 99% (HPLC)	[1]
Optical Rotation	[α] _{D20} = +5 ± 2° (c=1 in MeOH)	[1]
Storage Temperature	0-8 °C	[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Bzl-Gln-Ome HCl** to prevent exposure and ensure personal safety.

Recommended PPE:

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient. Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
- Skin Protection:
 - Gloves: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A full-sleeved lab coat is required.

- Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with a particulate filter is recommended. In cases of insufficient ventilation, a full-face respirator should be used.

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is crucial for minimizing risks associated with **Bzl-Gln-Ome HCl**.

Pre-Operational Checks:

- Ventilation: Ensure the work area, preferably a chemical fume hood, is well-ventilated.
- Emergency Equipment: Confirm that a safety shower and an eyewash station are readily accessible and in good working order.
- Spill Kit: Have a chemical spill kit appropriate for powdered reagents readily available.
- Review Safety Data Sheet (SDS): Although a specific SDS for **Bzl-Gln-Ome HCl** is not widely available, familiarize yourself with the SDS of similar compounds, such as L-Glutamine benzyl ester hydrochloride.

Step-by-Step Handling Procedure:

- Personal Protective Equipment: Don the appropriate PPE as outlined in Section 2.
- Weighing: Conduct all weighing operations within a chemical fume hood to minimize the risk of inhalation.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Avoid Dust Formation: Handle the solid material carefully to prevent the generation of dust.
- Post-Handling: After handling, wash hands thoroughly with soap and water.

Disposal Plan:

- **Waste Collection:** All waste materials contaminated with **Bzl-Gln-Ome HCl**, including disposable gloves, weighing paper, and contaminated labware, should be collected in a designated, clearly labeled hazardous waste container.
- **Disposal Method:** Dispose of hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
- **Spill:**
 - Evacuate the area.
 - Wear appropriate PPE.
 - Carefully sweep up the spilled solid, avoiding dust generation.
 - Place the swept-up material into a designated hazardous waste container.
 - Clean the spill area with a suitable decontamination solution and dispose of the cleaning materials as hazardous waste.

Experimental Protocol Example: Synthesis of Amino Acid Methyl Esters

While a specific experimental protocol for **Bzl-Gln-Ome HCl** is not readily available in the searched literature, a general and convenient method for the synthesis of amino acid methyl ester hydrochlorides is provided below for illustrative purposes. This type of reaction is fundamental in peptide synthesis where **Bzl-Gln-Ome HCl** would be a valuable starting material or intermediate.[2]

Objective: To synthesize an amino acid methyl ester hydrochloride from the corresponding amino acid.

Materials:

- Amino acid (e.g., L-Alanine)
- Freshly distilled chlorotrimethylsilane (TMSCl)
- Methanol (MeOH)
- Round bottom flask
- Magnetic stirrer
- Rotary evaporator

Procedure:

- Take the amino acid (0.1 mol) in a round bottom flask.[2]
- Slowly add freshly distilled chlorotrimethylsilane (0.2 mol) to the flask while stirring with a magnetic stirrer.[2]
- Add methanol (100 mL) to the mixture.[2]
- Stir the resulting solution or suspension at room temperature.[2]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).[2]

- Once the reaction is complete, concentrate the reaction mixture on a rotary evaporator to obtain the product amino acid ester hydrochloride.[2]

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Bzl-Gln-Ome HCl**.

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References

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